

# Meta-analysis of AbGn-107 for Advanced Gastrointestinal Cancers: A Comparative Guide

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## Compound of Interest

Compound Name: Agh-107  
CAS No.: 2172907-10-5  
Cat. No.: B15614997

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This guide provides a meta-analysis of the available research on AbGn-107, an antibody-drug conjugate investigated for the treatment of advanced gastrointestinal (GI) cancers. It is intended for researchers, scientists, and drug development professionals, offering a comparison with alternative standard-of-care treatments based on available experimental data. It is important to note that the data for AbGn-107 is from a Phase Ia clinical trial and not from direct comparative studies.

## Executive Summary

AbGn-107 is an antibody-drug conjugate (ADC) that targets the AG-7 antigen, a Lewis A-like glycol-epitope expressed on various GI cancer cells.<sup>[1][2]</sup> A Phase Ia clinical trial (NCT02908451) evaluated its safety and preliminary efficacy in patients with chemo-refractory gastric, colorectal, pancreatic, or biliary cancers.<sup>[1][2]</sup> The study showed a manageable safety profile and modest clinical activity in a heavily pretreated patient population.<sup>[3]</sup> This guide summarizes the findings from this trial and places them in the context of existing therapeutic options for these difficult-to-treat cancers.

# Data Presentation: AbGn-107 Phase Ia Trial Efficacy and Safety

The following tables summarize the quantitative data from the multicenter Phase Ia study of AbGn-107.<sup>[1][3]</sup>

Table 1: Efficacy of AbGn-107 in Advanced Gastrointestinal Cancers

| Efficacy Endpoint                  | Result                                | Patient Population                                       |
|------------------------------------|---------------------------------------|----------------------------------------------------------|
| Objective Response Rate (ORR)      | Partial Response in 1 subject         | 39 patients enrolled in dose-escalation phase            |
| Best Response                      | Stable Disease in 18 subjects (46.2%) | 39 patients enrolled in dose-escalation phase            |
| Disease Control > 6 months         | 6 subjects (13.0%)                    | 46 patients (39 in dose-escalation + 7 in expansion)     |
| Durable Disease Control > 180 days | 4 patients (all pancreatic cancer)    | 35 patients enrolled at the time of this specific report |

Table 2: Most Common Grade 3 or Higher Treatment-Emergent Adverse Events (TEAEs) with AbGn-107

| Adverse Event       | Frequency                    |
|---------------------|------------------------------|
| Infections          | Most common                  |
| Cytopenias          | Most common                  |
| Hyponatremia        | Most common                  |
| Fatigue             | Most common (29% all grades) |
| Abdominal Pain      | Most common                  |
| Diarrhea            | Most common (14% all grades) |
| Neutropenia         | 5 patients (Grade 3 or 4)    |
| Febrile Neutropenia | 1 episode                    |
| CK Elevation        | 1 patient (Grade 4)          |
| Arthralgias         | 1 patient (Grade 3)          |

## Comparison with Standard of Care in Chemo-refractory Gastrointestinal Cancers

Direct comparative data for AbGn-107 against standard of care is not available. The following table provides an overview of some established second- and third-line therapies for advanced GI cancers for contextual comparison. Efficacy can vary significantly based on patient population, specific cancer type, and prior treatments.

Table 3: Overview of Selected Standard-of-Care Options for Chemo-refractory GI Cancers

| Cancer Type                                     | Treatment Option                                                                      | Reported Efficacy (examples)                                 |
|-------------------------------------------------|---------------------------------------------------------------------------------------|--------------------------------------------------------------|
| Gastric Cancer                                  | Trifluridine/tipiracil                                                                | Median OS: 5.7 months vs 3.6 months for placebo[4]           |
| Nivolumab                                       | Median OS: 5.26 months vs 4.14 months for placebo[5]                                  |                                                              |
| Colorectal Cancer                               | Regorafenib                                                                           | Median OS: 6.4 months vs 5.0 months for placebo[6]           |
| TAS-102 (trifluridine/tipiracil)                | Indicated for previously treated mCRC[6]                                              |                                                              |
| Cetuximab (for KRAS wild-type)                  | Response Rate (in combination with irinotecan): 22.9% vs 10.8% for cetuximab alone[7] |                                                              |
| Pancreatic Cancer                               | FOLFIRINOX (after gemcitabine-based therapy)                                          | Considered a standard option[8][9]                           |
| Gemcitabine + nab-paclitaxel (after FOLFIRINOX) | Median OS: 8.5 months (first-line)[10]                                                |                                                              |
| Nanoliposomal irinotecan + 5-FU/LV              | Median OS: 6.1 months vs 4.2 months for 5-FU/LV alone[10]                             |                                                              |
| Biliary Tract Cancer                            | FOLFOX                                                                                | Median OS: 6.2 months vs 5.3 months with supportive care[11] |
| Gemcitabine + cisplatin                         | Median OS: 11.7 months (first-line)[11]                                               |                                                              |

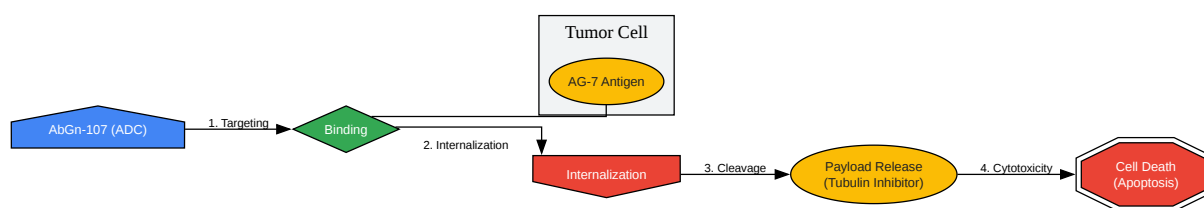
## Experimental Protocols

AbGn-107 Phase Ia Clinical Trial (NCT02908451) Methodology[1][2]

- **Study Design:** A multicenter, open-label, Phase Ia dose-escalation study with a standard 3+3 design, followed by a cohort expansion phase.
- **Patient Population:** Patients with chemo-refractory, locally advanced, recurrent, or metastatic gastric, colorectal, pancreatic, or biliary cancer with an ECOG performance status of 0-1. Positive AG-7 expression was not required for the dose-escalation phase.
- **Treatment Regimen:** AbGn-107 was administered intravenously. Dosing was evaluated at intervals of every 4 weeks (0.1-1.2 mg/kg) and every 2 weeks (0.8-1.0 mg/kg). The selected dose for the expansion cohort was 1.0 mg/kg every 2 weeks.
- **Primary Objectives:** To determine the safety, tolerability, and maximum tolerated dose (MTD) of AbGn-107.
- **Secondary Objectives:** To evaluate the pharmacokinetic profile, immunogenicity, and preliminary anti-tumor activity (Objective Response Rate per RECIST 1.1).
- **Assessments:** Tumor assessments were performed every 8 weeks. Safety was monitored throughout the study, with dose-limiting toxicities (DLTs) assessed during the first 4 weeks of treatment.

## Mandatory Visualization

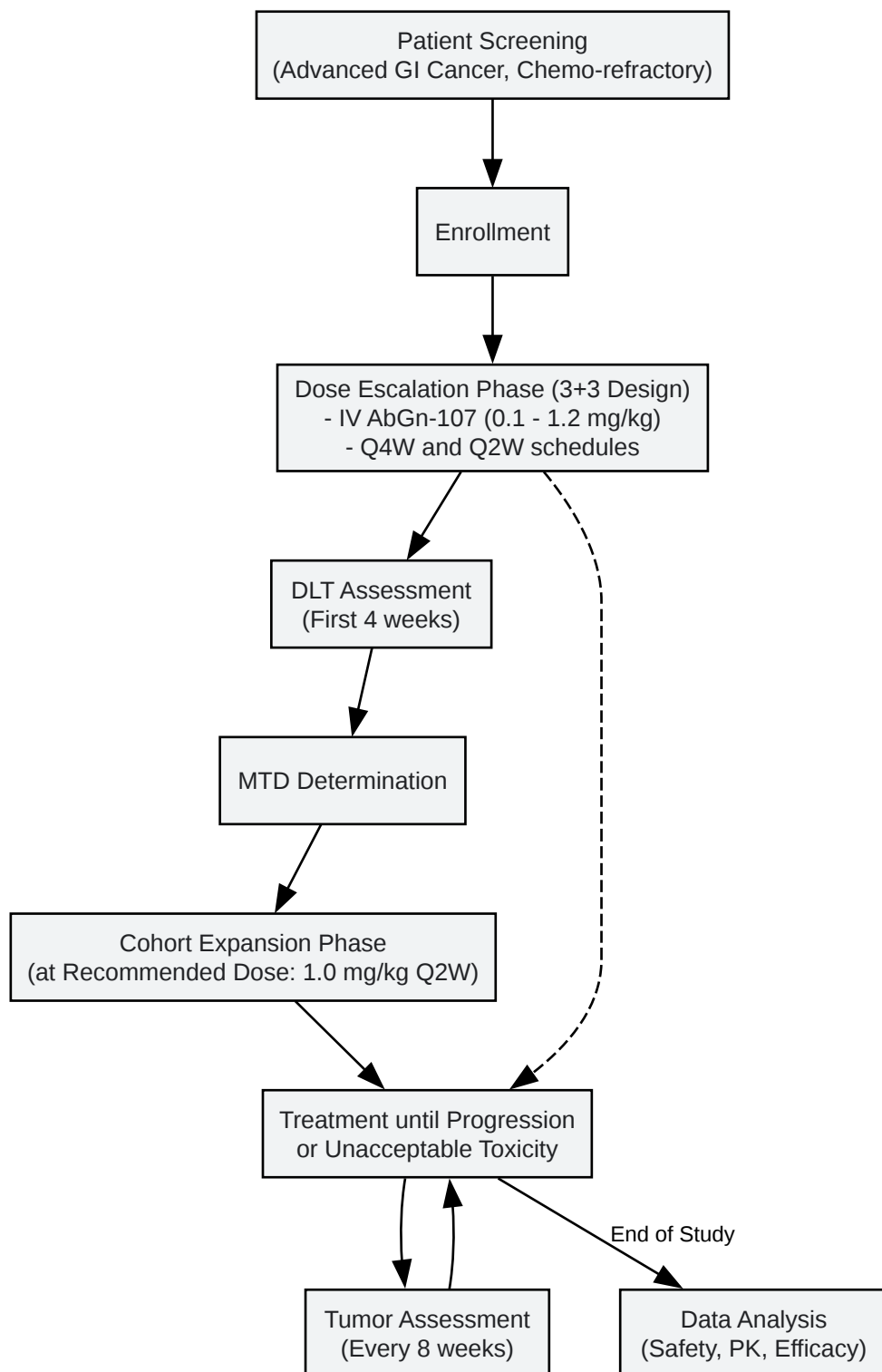
### Mechanism of Action of AbGn-107



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Caption: Mechanism of action of the antibody-drug conjugate AbGn-107.

#### AbGn-107 Phase Ia Clinical Trial Workflow



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